

# JNJ-28330835 Experimental Protocol for Rat Models: Application Notes and Detailed Protocols

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## Compound of Interest

Compound Name: JNJ-28330835

Cat. No.: B1673012

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## Introduction

**JNJ-28330835** is a nonsteroidal, orally active selective androgen receptor modulator (SARM) that has demonstrated significant anabolic effects on muscle and bone with minimal impact on prostatic tissues in preclinical rat models.[1] As a SARM, **JNJ-28330835** selectively binds to the androgen receptor (AR), leading to tissue-specific gene expression and downstream signaling. This tissue selectivity presents a promising therapeutic avenue for conditions such as muscle wasting diseases, osteoporosis, and andropause, potentially avoiding the undesirable androgenic side effects associated with traditional anabolic steroids.

These application notes provide a comprehensive overview of the experimental protocols for evaluating the efficacy and mechanism of action of **JNJ-28330835** in rat models, based on publicly available data. The protocols detailed below cover the assessment of its effects on lean body mass, muscle growth, and its underlying signaling pathways.

## Data Presentation

### Table 1: In Vivo Efficacy of JNJ-28330835 in Orchidectomized (ORX) Rats

Parameter	Animal Model	Treatment Group	Dosage	Duration	Outcome
Levator Ani Muscle Growth	Orchidectomized Rats	JNJ-28330835	10 mg/kg	Not Specified	Stimulated maximal growth
Lean Body Mass	Orchidectomized Rats	JNJ-28330835	Not Specified	Not Specified	Prevented half of the loss associated with orchidectomy
Lean Body Mass Restoration	Aged Orchidectomized Rats	JNJ-28330835	Not Specified	Not Specified	Restored about 30% of lost lean mass

**Table 2: Effects of JNJ-28330835 on Prostate Weight in Intact Rats**

Parameter	Animal Model	Treatment Group	Dosage	Duration	Outcome
Prostate Weight	Intact Rats	JNJ-28330835	10 mg/kg	Not Specified	Reduced by a mean of 30%

## Experimental Protocols

### Animal Model and Husbandry

- **Species and Strain:** Male Sprague-Dawley rats are a commonly used strain for such studies.
- **Age:** Young adult rats (approximately 8-10 weeks old) are typically used for orchidectomy models. Aged rats (e.g., >18 months) can be used to model age-related muscle loss.
- **Housing:** Animals should be housed in a temperature- and humidity-controlled environment with a 12-hour light/dark cycle. Standard rat chow and water should be provided ad libitum.

- Acclimation: Allow for a minimum of one week of acclimation to the facility before any experimental procedures.

## Orchidectomy (Surgical Castration) Protocol

- Objective: To create a model of androgen deficiency to assess the anabolic effects of **JNJ-28330835**.
- Anesthesia: Anesthetize the rats using an appropriate method, such as isoflurane inhalation or an intraperitoneal injection of a ketamine/xylazine cocktail.
- Surgical Procedure:
  - Place the anesthetized rat in a supine position. Shave and sterilize the scrotal area.
  - Make a single midline incision through the scrotum.
  - Exteriorize one testicle at a time through the incision.
  - Ligate the spermatic cord and associated blood vessels with absorbable suture material.
  - Excise the testicle distal to the ligature.
  - Return the ligated stump to the scrotal sac.
  - Repeat the procedure for the other testicle.
  - Close the scrotal incision with sutures or surgical clips.
- Post-operative Care: Administer analgesics as per veterinary guidelines. Monitor the animals for signs of pain or infection. Allow for a recovery period of at least one week before starting the treatment.

## JNJ-28330835 Formulation and Administration

- Formulation (assumed): Based on common practices for oral administration of hydrophobic compounds in rats, a likely vehicle is a suspension in 0.5% methylcellulose or a solution in a

mixture such as DMSO, PEG300, and Tween 80 in saline. The exact formulation should be optimized for solubility and stability.

- Administration: Administer **JNJ-28330835** orally via gavage once daily. The volume of administration should be based on the animal's body weight (e.g., 5-10 mL/kg).
- Dosing: A dose of 10 mg/kg has been shown to be effective for muscle growth stimulation.<sup>[1]</sup> A dose-response study may be necessary to determine the optimal dose for other endpoints.

## Assessment of Lean Body Mass and Body Composition by MRI

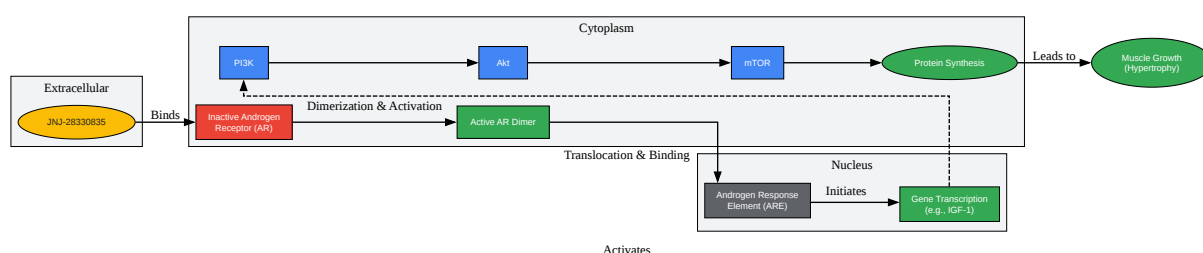
- Objective: To non-invasively quantify changes in lean body mass, fat mass, and total body water.
- Methodology:
  - Anesthetize the rats (e.g., with isoflurane) to prevent movement during scanning.
  - Use a dedicated small animal Magnetic Resonance Imaging (MRI) system.
  - Acquire whole-body scans using a T1-weighted spin-echo sequence.
  - Analyze the images using specialized software to segment and quantify different tissue compartments (fat, muscle, organs).
- Timeline: Perform MRI scans at baseline (before treatment) and at specified time points throughout the study (e.g., every 2-4 weeks) to monitor longitudinal changes.

## Tissue Collection and Analysis

- Euthanasia: At the end of the study, euthanize the animals using an approved method (e.g., CO2 asphyxiation followed by cervical dislocation).
- Tissue Dissection: Carefully dissect and weigh specific tissues of interest, including the levator ani muscle (a highly androgen-sensitive muscle), prostate, and seminal vesicles.

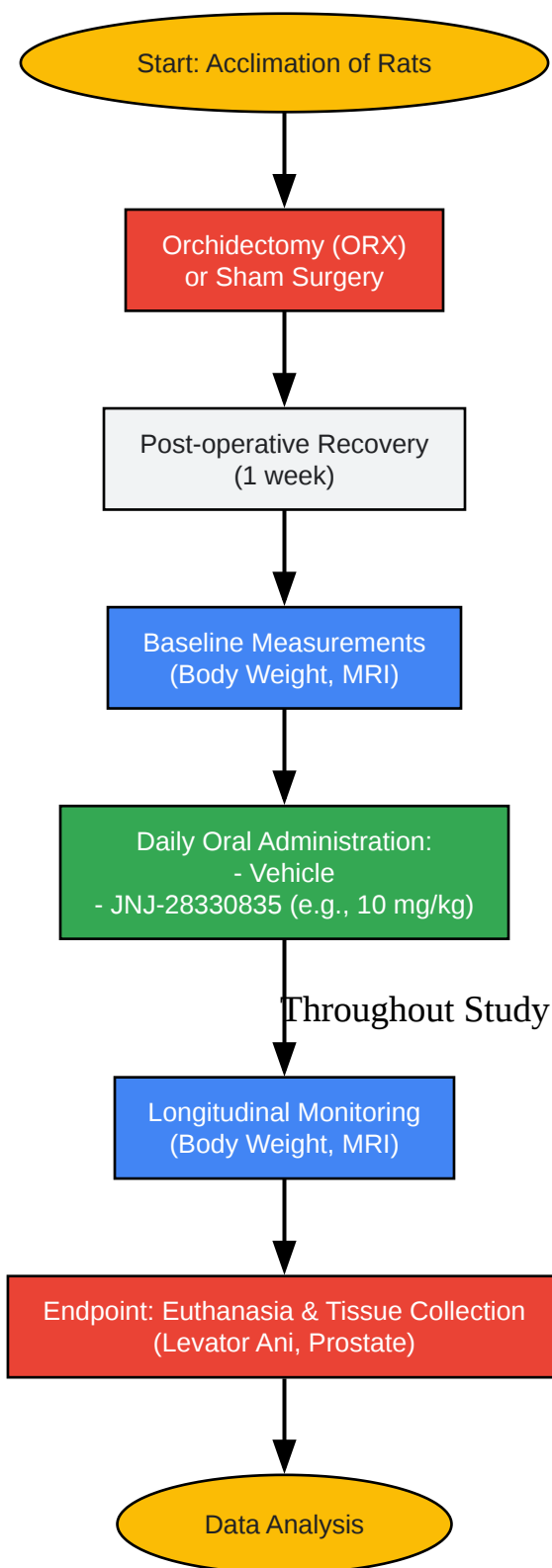
- Further Analysis: Tissues can be flash-frozen in liquid nitrogen for subsequent molecular analysis (e.g., Western blotting, qPCR) or fixed in formalin for histological examination.

## Signaling Pathway and Experimental Workflow Diagrams



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Caption: Signaling pathway of **JNJ-28330835** in skeletal muscle.



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Caption: Experimental workflow for evaluating **JNJ-28330835** in rats.

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## References

- 1. A selective androgen receptor modulator with minimal prostate hypertrophic activity enhances lean body mass in male rats and stimulates sexual behavior in female rats - PubMed [pubmed.ncbi.nlm.nih.gov]
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